

Navigating the Safety Profile of Ethyl 2-aminopyrimidine-5-carboxylate: A Technical Guide

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Compound of Interest

Compound Name: *Ethyl 2-aminopyrimidine-5-carboxylate*

Cat. No.: *B112800*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the health and safety information for **Ethyl 2-aminopyrimidine-5-carboxylate**, a key building block in pharmaceutical research and development. This document summarizes critical safety data, outlines handling procedures, and presents a logical workflow for ensuring laboratory safety.

Hazard Identification and Classification


Ethyl 2-aminopyrimidine-5-carboxylate is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]} The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3

Source:[2]

GHS Label Elements

The following pictograms, signal word, and hazard statements are associated with **Ethyl 2-aminopyrimidine-5-carboxylate**:

Pictogram	Signal Word	Hazard Statements
	Warning	H302: Harmful if swallowed.[1] [2] H315: Causes skin irritation.[1][2] H319: Causes serious eye irritation.[1][2] H335: May cause respiratory irritation.[1][2]

Precautionary Statements

A comprehensive set of precautionary statements is crucial for the safe handling of this compound. These are categorized into prevention, response, storage, and disposal.

Category	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[3]
P264	Wash hands and any exposed skin thoroughly after handling. [3][4]	
P270	Do not eat, drink or smoke when using this product.[3]	
P271	Use only outdoors or in a well-ventilated area.[3][5]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3][4]	
Response	P301+P317	IF SWALLOWED: Get medical help.[3]
P302+P352	IF ON SKIN: Wash with plenty of water.[3]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]	
P305+P354+P338	IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]	
P317	Get medical help.[3]	
P319	Get medical help if you feel unwell.[3]	
P332+P317	If skin irritation occurs: Get medical help.[3]	

P362+P364	Take off contaminated clothing and wash it before reuse.[3]	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[3]
P405	Store locked up.[3][5]	
Disposal	P501	Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[3]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Ethyl 2-aminopyrimidine-5-carboxylate** are not publicly available. However, the hazard classifications are typically derived from standardized Organisation for Economic Co-operation and Development (OECD) test guidelines or equivalent methods. These would include:

- Acute Oral Toxicity: OECD Test Guideline 423 (Acute Toxic Class Method) or OECD 420 (Fixed Dose Procedure).
- Skin Irritation: OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion).
- Eye Irritation: OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).
- Specific Target Organ Toxicity - Single Exposure: OECD Test Guideline 407 (Repeated Dose 28-day Oral Toxicity Study in Rodents) can provide data, although specific inhalation studies might also be conducted.

Safe Handling and Storage Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **Ethyl 2-aminopyrimidine-5-carboxylate**, from initial risk assessment to final disposal.



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Caption: Workflow for Safe Handling of **Ethyl 2-aminopyrimidine-5-carboxylate**.

Toxicological Information

While specific quantitative toxicological data such as LD50 (median lethal dose) or LC50 (median lethal concentration) values for **Ethyl 2-aminopyrimidine-5-carboxylate** are not readily available in the public domain, the GHS classification of "Acute Toxicity, Oral, Category 4" indicates a potential for harm if ingested.[2][5] No data is available regarding skin corrosion/irritation, serious eye damage/eye irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, reproductive toxicity, or specific target organ toxicity (repeated exposure).[3]

Stability and Reactivity

Information on the chemical stability and reactivity of **Ethyl 2-aminopyrimidine-5-carboxylate** is limited. It is generally advised to avoid strong oxidizing agents.[4] Hazardous decomposition products may include nitrogen oxides, carbon monoxide, and carbon dioxide.[4]

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken:

Exposure Route	First-Aid Measures
Inhalation	Remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[3] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[3]
Eye Contact	Rinse with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[3]
Ingestion	If swallowed, get medical help.[3] Rinse mouth with water. Never give anything by mouth to an unconscious person.

This guide is intended to provide essential safety information for trained professionals. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical and ensure that a thorough risk assessment is conducted.

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Email: info@benchchem.com